

An In-depth Technical Guide to 4-Morpholinecarbonyl Chloride

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Compound of Interest

Compound Name: 4-Morpholinecarbonyl chloride

Cat. No.: B047336

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **4-Morpholinecarbonyl chloride**, a versatile reagent widely utilized in organic synthesis, particularly within pharmaceutical and materials science research. The document details its chemical and physical properties, outlines common experimental protocols for its synthesis, and discusses its applications as a key building block for more complex molecules.

Core Properties and Data

4-Morpholinecarbonyl chloride, with the CAS number 15159-40-7, is a chlorinated derivative of morpholine.^[1] It is typically a colorless to pale yellow liquid with a pungent odor.^{[1][2]} Its core structure consists of a morpholine ring attached to a carbonyl chloride group, which makes it an excellent electrophile for reactions with various nucleophiles.^{[1][2]}

The fundamental molecular and chemical identifiers for **4-Morpholinecarbonyl chloride** are summarized below.

Property	Value	Source
Molecular Formula	C ₅ H ₈ ClNO ₂	[1] [3]
Molecular Weight	149.57 g/mol	[1] [3]
IUPAC Name	morpholine-4-carbonyl chloride	[1] [3]
CAS Number	15159-40-7	[1] [2]
Canonical SMILES	C1COCCN1C(=O)Cl	[1] [3]
InChI Key	XMWFMHEYDRNJSOO-UHFFFAOYSA-N	[1] [3]

Key physical properties and available spectral information are crucial for handling and characterization.

Property	Value	Source
Appearance	Colorless to light yellow liquid	[1] [2]
Density	1.282 g/mL at 25 °C	[4]
Boiling Point	137-138 °C at 33 mmHg	[4]
Refractive Index	n _{20/D} 1.498	[4]
Flash Point	113 °C (235.4 °F) - closed cup	
Solubility	Soluble in organic solvents	[1]

Spectroscopic Data	Availability
¹ H NMR	Data available
¹³ C NMR	Data available
Mass Spectrometry (GC-MS)	Data available
Infrared (IR) Spectroscopy	Data available

Experimental Protocols: Synthesis

4-Morpholinecarbonyl chloride is commonly synthesized by reacting morpholine or its hydrochloride salt with phosgene or a phosgene equivalent, such as triphosgene (bis(trichloromethyl) carbonate).^{[1][5][6]}

This method avoids the direct handling of phosgene gas and is common in laboratory settings.

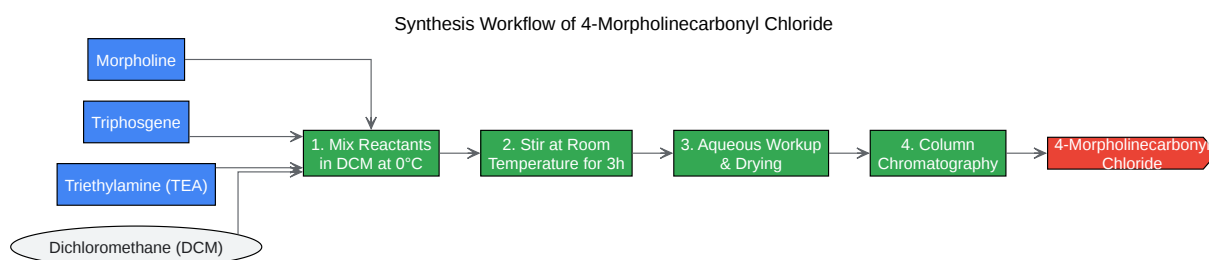
Reagents and Materials:

- Morpholine
- Triphosgene (bis(trichloromethyl) carbonate)
- Triethylamine (TEA)
- Dichloromethane (DCM)
- Anhydrous sodium sulfate
- Silica gel for column chromatography
- Ethyl acetate/petroleum ether mixture

Procedure:

- In a round-bottom flask, dissolve triphosgene (1.50 equiv) in dichloromethane.^[6]
- Cool the solution to 0 °C using an ice bath.^[6]
- Slowly add morpholine (1.00 equiv) dropwise to the stirred solution over a period of 2 minutes.^[6]
- Following the morpholine addition, add triethylamine (1.81 equiv) dropwise at 0 °C over 3 minutes.^[6]
- Allow the resulting solution to warm to room temperature and stir for 3 hours.^[6]
- Quench the reaction by washing with water (100 mL).^[6]

- Dry the organic layer over anhydrous sodium sulfate and filter.[6]
- Concentrate the filtrate under vacuum to obtain the crude product.[6]
- Purify the residue using silica gel column chromatography with an ethyl acetate/petroleum ether (1:10) eluent to yield pure **4-Morpholinecarbonyl chloride** as a light yellow oil (typical yield: ~65%).[6]



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Caption: A workflow diagram illustrating the synthesis of **4-Morpholinecarbonyl chloride**.

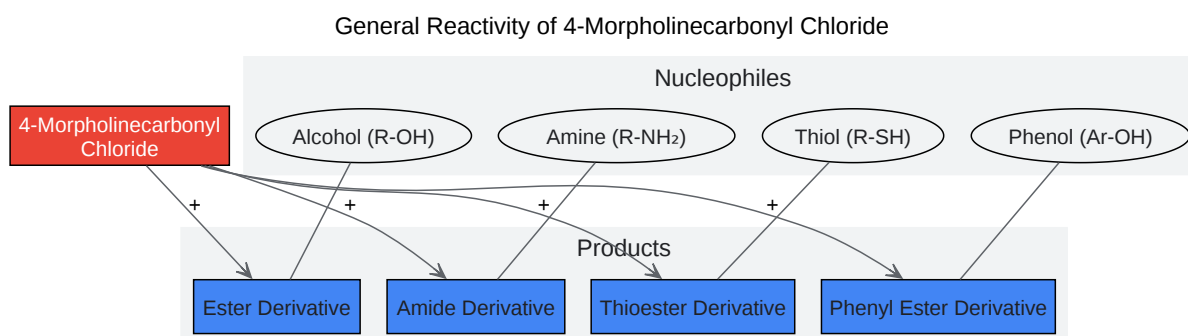
Applications in Research and Development

The reactivity of the acyl chloride group makes this compound a valuable intermediate for introducing the morpholine moiety into various molecular scaffolds. This is particularly important in drug discovery, where the morpholine group is often used to improve physicochemical properties such as solubility and bioavailability.[1]

4-Morpholinecarbonyl chloride serves as a crucial building block for creating a wide range of organic compounds.[1] Its primary function is to react with nucleophiles like alcohols, amines, and phenols to form stable esters, amides, and carbamates, respectively.[1]

- **Anticancer Agent Synthesis:** The compound is used to attach the morpholine pharmacophore to cytotoxic scaffolds, which can enhance therapeutic indices.[1] Morpholine-containing derivatives have shown selective cytotoxicity against cancer cell lines.[1]
- **Central Nervous System (CNS) Drugs:** The morpholine moiety can improve the ability of drug candidates to cross the blood-brain barrier, a critical challenge in developing treatments for neurodegenerative diseases.[1]

- **Fluorogenic Probes:** It is a key component in the synthesis of advanced fluorogenic labels for biomolecular imaging.[1][5] These probes become fluorescent only after reacting with a specific target, minimizing background signal in biological experiments.[1]



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Caption: The reaction of **4-Morpholinecarbonyl chloride** with various nucleophiles.

Safety and Handling

Due to the presence of the reactive acid chloride group, **4-Morpholinecarbonyl chloride** is a hazardous compound.[1]

- **Hazards:** It is corrosive and can cause skin and eye irritation.[1] It is suspected of causing cancer.[3] The compound can react violently with water and alcohols.[1]
- **Storage:** Store in an inert atmosphere, preferably refrigerated at 2-8°C.[2]
- **Personal Protective Equipment (PPE):** Appropriate PPE, including gloves, eye shields, and a suitable respirator (e.g., N95 dust mask), should be used when handling this chemical.

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